

Tebufenozide-d9: A Technical Guide to Safe Handling and Laboratory Use

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Compound of Interest

Compound Name: *Tebufenozide-d9*

Cat. No.: *B12391516*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive safety information and handling precautions for **Tebufenozide-d9**, a deuterated isotopologue of the insecticide Tebufenozide. The following data and protocols are intended to ensure the safe use of this compound in a laboratory setting.

Chemical and Physical Properties

Tebufenozide-d9 is a deuterated form of Tebufenozide, an insecticide that functions as an ecdysone agonist, inducing premature molting in insect larvae^{[1][2]}. While specific data for the deuterated form is limited, the physical and chemical properties are expected to be very similar to the non-deuterated parent compound.

Property	Value	Source
Molecular Formula	C ₂₂ H ₁₉ D ₉ N ₂ O ₂	[3]
Molecular Weight	361.5 g/mol	[3]
CAS Number	1246815-86-0	[3]
Appearance	Solid	[2]
Melting Point	191-191.5°C	[1][4]
Solubility	Water: 0.83 mg/L. Chloroform: Slightly Soluble, Methanol: Slightly Soluble.	[1][2]
Vapor Pressure	2 x 10 ⁻⁸ torr	[4]
log Kow	4.25	[4]

Hazard Identification and Toxicology

Tebufenozide is classified as very toxic to aquatic life with long-lasting effects[5]. While it has low toxicity in mammals and birds, certain hazards should be noted[2][6].

Hazard	Description	Source
Aquatic Toxicity	Very toxic to aquatic life (H400) and toxic to aquatic life with long lasting effects (H411).	[5]
Inhalation	High toxicity by inhalation may be fatal. May cause respiratory tract irritation.	[7]
Ingestion	Harmful if swallowed.	[7][8]
Skin Contact	May be harmful if absorbed through the skin and may cause skin irritation.	[6][7]
Eye Contact	May cause eye irritation.	[6][7][8]
Systemic Effects	Excessive exposure may lead to methemoglobinemia, impairing the blood's ability to transport oxygen. Effects on the blood, blood-forming organs, kidney, and liver have been observed in animals.	[9]
Cellular Effects	At high concentrations (50-200 µg/ml), it can induce apoptosis and cell cycle arrest in HeLa cells.	[2][10]

Handling Precautions and Personal Protective Equipment

Adherence to proper handling procedures is crucial to minimize exposure and ensure laboratory safety.

Engineering Controls

- Work in a well-ventilated area.

- Use a local exhaust system or a chemical fume hood, especially when handling the powder form to avoid dust formation[7][11].

Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear safety glasses or goggles[9].
- Skin Protection: Use chemically resistant gloves[9]. Wash hands thoroughly after handling[7][11].
- Respiratory Protection: If dust formation is likely, use a NIOSH-approved air-purifying respirator[7][9].

General Hygiene

- Do not eat, drink, or smoke in areas where the chemical is handled[11][12].
- Keep the compound away from food, drink, and animal feeding stuffs[7].
- Wash hands before breaks and at the end of work[5].

Experimental Protocols: Safe Handling and Sample Preparation

The following is a generalized protocol for the safe handling and preparation of **Tebufenozide-d9** for in vitro or in vivo studies.

Objective: To prepare a stock solution of **Tebufenozide-d9** for experimental use.

Materials:

- **Tebufenozide-d9** solid
- Appropriate solvent (e.g., DMSO, ethanol)
- Calibrated analytical balance
- Chemical fume hood

- Personal Protective Equipment (lab coat, gloves, safety glasses)
- Sterile microcentrifuge tubes or vials
- Pipettes and sterile tips

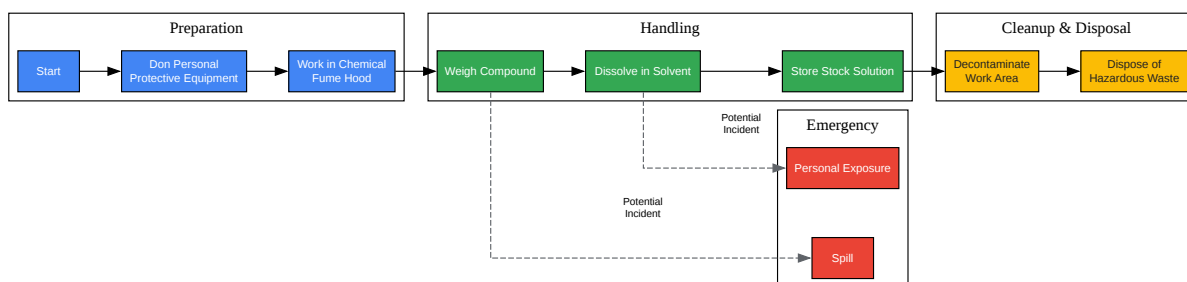
Procedure:

- Preparation: Don all required PPE. Perform all weighing and initial dilutions within a chemical fume hood.
- Weighing: Carefully weigh the desired amount of **Tebufenozide-d9** powder using an analytical balance. Avoid creating dust.
- Solubilization: Add the appropriate volume of solvent to the weighed powder to achieve the desired stock concentration. Cap the vial securely.
- Dissolution: Vortex or sonicate the solution until the **Tebufenozide-d9** is completely dissolved.
- Storage: Store the stock solution in a tightly sealed container in a cool, dry, and well-ventilated place, protected from light[11]. For long-term storage, refer to the supplier's recommendations, which may include storage at -20°C or -80°C[10].
- Working Solutions: Prepare further dilutions of the stock solution as required for specific experiments.
- Decontamination and Waste Disposal: Wipe down all surfaces with an appropriate cleaning agent. Dispose of all contaminated materials (e.g., pipette tips, tubes) as hazardous waste in accordance with local, state, and federal regulations[5][7].

Emergency Procedures

Situation	Procedure	Source
Spill	Pick up mechanically. Avoid creating dust. Place in a suitable, closed container for disposal. Prevent entry into sewers or waterways.	[5][7]
Fire	Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide as extinguishing media. A solid water stream may be inefficient. Wear self-contained breathing apparatus if necessary.	[5][7]
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. Consult a physician.	[7][9]
Skin Contact	Wash off with soap and plenty of water. Consult a physician if irritation persists.	[7][9]
Eye Contact	Rinse opened eye for several minutes under running water. Remove contact lenses if present and easy to do. Continue rinsing. If symptoms persist, consult a physician.	[5][9]
Ingestion	Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a poison control center or doctor immediately for treatment advice.	[7][9]

Visualized Workflow: Safe Handling of Tebufenozide-d9



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